

Core Physical Properties of 12-Bromo-1-dodecanol

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Compound of Interest

Compound Name: 12-Bromo-1-dodecanol

Cat. No.: B1266633

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12-Bromo-1-dodecanol is a long-chain aliphatic alcohol containing a terminal bromine atom. [1] Its structure, consisting of a twelve-carbon chain, a hydroxyl group, and a bromine atom, imparts specific physical characteristics that are crucial for its application in chemical synthesis. [1][2] It is often used as an intermediate in the production of pharmaceuticals, surfactants, and other organic compounds.[1]

Quantitative Data Summary

The physical properties of **12-Bromo-1-dodecanol** are summarized in the table below for easy reference and comparison.

| Physical Property | Value |
|-------------------|---|
| Molecular Formula | C ₁₂ H ₂₅ BrO[1][3] |
| Molecular Weight | 265.23 g/mol [2] |
| Appearance | White to almost white powder or crystal; colorless to pale yellow liquid[1][4] |
| Melting Point | 33-36 °C[3][4][5][6] |
| Boiling Point | 155 °C at 4 mmHg[4][5][6] |
| Density | 1.1771 g/cm ³ (rough estimate)[4] |
| Flash Point | 113 °C (closed cup)[6] |
| Solubility | Limited solubility in water; soluble in organic solvents like ethanol, ether, and chloroform.[1][4] |

Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of **12-Bromo-1-dodecanol**.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The capillary method is a common and reliable technique for determining the melting point.[7][8]

Procedure:

- **Sample Preparation:** A small amount of the crystalline **12-Bromo-1-dodecanol** is finely powdered.[9]
- **Capillary Tube Filling:** A capillary tube, sealed at one end, is filled with a small amount of the powdered sample to a height of a few millimeters.[9][10]

- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a heating bath (e.g., a Thiele tube filled with mineral oil) or a melting point apparatus.^{[7][8][9][10]}
- **Heating and Observation:** The heating bath is heated slowly and steadily, with constant stirring to ensure uniform temperature distribution.^[9] The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it completely melts are recorded.^{[9][10]} The melting point is reported as this range.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it.^[11] For liquids with high boiling points, the determination is often performed under reduced pressure to prevent decomposition.

Procedure (Thiele Tube Method):

- **Sample Preparation:** A small amount of liquid **12-Bromo-1-dodecanol** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end submerged in the liquid.^{[11][12]}
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling liquid such as mineral oil.^{[11][12]}
- **Heating and Observation:** The Thiele tube is heated gently. As the temperature rises, a stream of bubbles will emerge from the capillary tube.^{[11][12]} Heating is stopped when a steady stream of bubbles is observed.
- **Boiling Point Reading:** As the apparatus cools, the bubbling will slow down and stop. The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the liquid at that pressure.^{[11][12]}

Density Determination

Density is the mass of a substance per unit volume. For a liquid like molten **12-Bromo-1-dodecanol**, this can be determined by measuring the mass of a known volume.^{[13][14][15]}

Procedure:

- **Mass of Empty Container:** The mass of a clean, dry graduated cylinder or pycnometer is accurately measured using an analytical balance.[\[15\]](#)
- **Volume Measurement:** A specific volume of the liquid **12-Bromo-1-dodecanol** is added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- **Mass of Container and Liquid:** The mass of the graduated cylinder containing the liquid is measured.
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty container from the mass of the container with the liquid. The density is then calculated by dividing the mass of the liquid by its volume.[\[14\]](#)

Solubility Determination

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. A qualitative assessment of solubility in various solvents can provide valuable information about the polarity of a compound.[\[16\]](#)

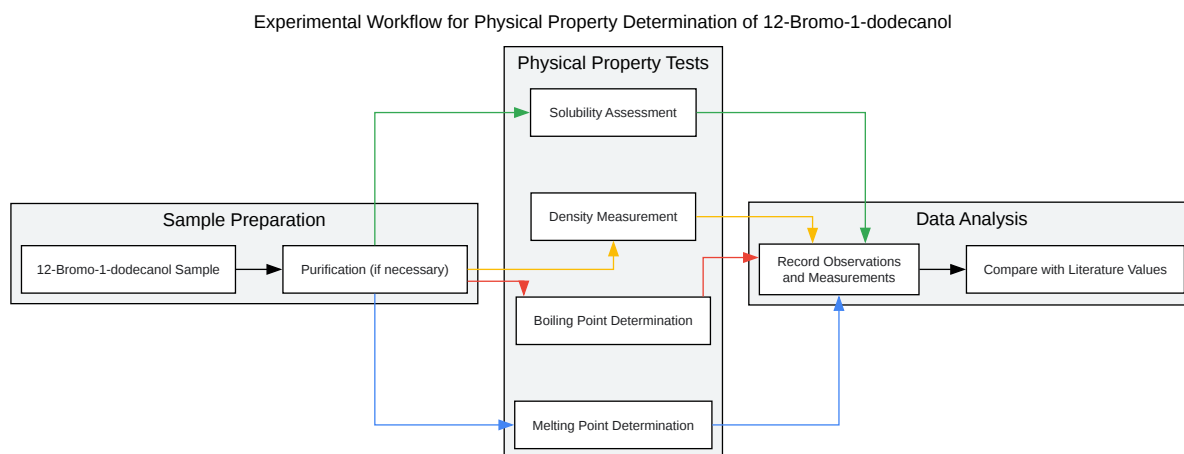
Procedure:

- **Sample and Solvent:** A small, measured amount of **12-Bromo-1-dodecanol** (e.g., 25 mg) is placed in a test tube.[\[16\]](#)
- **Solvent Addition:** A small volume of the solvent (e.g., 0.75 mL of water or an organic solvent) is added to the test tube in portions.[\[16\]](#)
- **Mixing and Observation:** After each addition, the test tube is shaken vigorously.[\[16\]](#) The substance is considered soluble if it completely dissolves to form a clear solution. Observations are made regarding its solubility in water and various organic solvents.

Visualizations

Experimental Workflow for Physical Property Determination

The following diagram illustrates the general workflow for determining the key physical properties of a chemical compound like **12-Bromo-1-dodecanol**.



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Caption: Workflow for determining the physical properties of **12-Bromo-1-dodecanol**.

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Phone: (601) 213-4426

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